

Biological Activity of 4-Cyclohexyloxy-2,6-dione Derivatives: Application Notes and Protocols

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Compound of Interest

Compound Name: 4-Cyclohexyloxane-2,6-dione

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Disclaimer: Extensive literature searches did not yield specific biological activity data for 4-cyclohexyloxy-2,6-dione derivatives. The following application notes and protocols are based on structurally related cyclohexane derivatives, such as cyclohexane-1,3-dione and cyclohexanone analogs. These notes are intended to provide a relevant framework for researchers, scientists, and drug development professionals interested in the potential biological activities of the target compound class. The presented data and protocols for analogous compounds can serve as a valuable starting point for designing and conducting research on 4-cyclohexyloxy-2,6-dione derivatives.

Introduction to Structurally Related Cyclohexane Derivatives

Cyclohexane and its derivatives are versatile scaffolds in medicinal chemistry, exhibiting a wide range of biological activities.^{[1][2]} Various modifications of the cyclohexane ring have led to the development of compounds with antimicrobial, anticancer, anti-inflammatory, and herbicidal properties. This document focuses on the reported biological activities of cyclohexane-dione and cyclohexanone derivatives to infer potential applications for the novel 4-cyclohexyloxy-2,6-dione scaffold.

I. Antiproliferative and Anticancer Activity

Derivatives of the cyclohexane-1,3-dione and cyclohexanone core have demonstrated significant potential as anticancer agents. These compounds have been shown to inhibit cancer

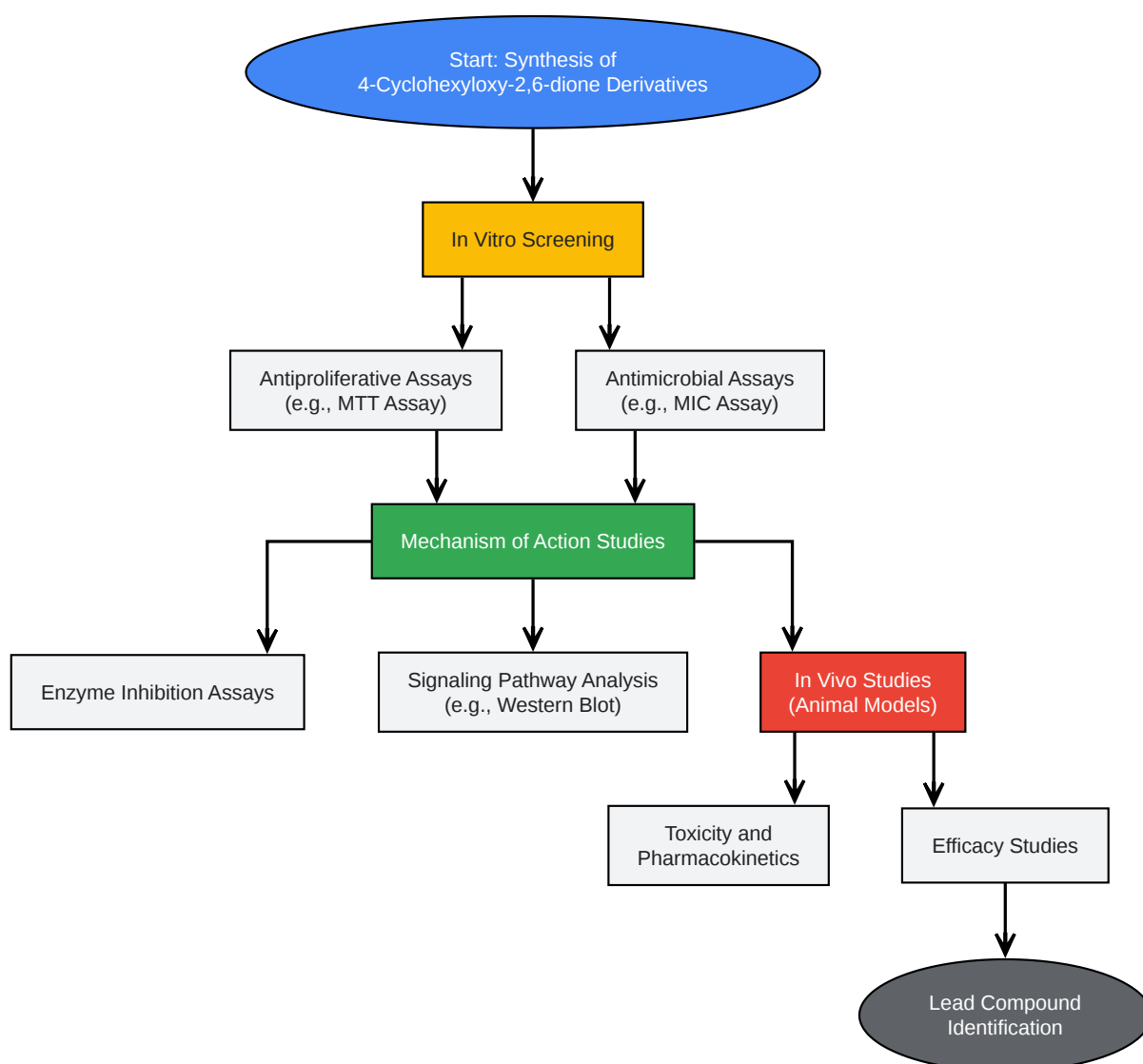
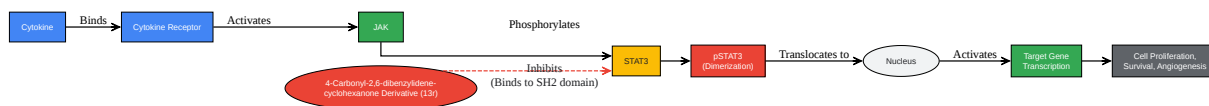
cell proliferation through various mechanisms, including the inhibition of critical signaling pathways.

Data Presentation: Antiproliferative Activity of Cyclohexanone and Cyclohexa-2,5-diene-1,4-dione Derivatives

Compound Class	Derivative Example	Cell Line	Activity Metric (IC50)	Reference
C5-Curcuminoid of 4-hydroxycyclohexanone	2,6-dibenzylidene-4-hydroxycyclohexanone	A2780 (ovarian), C33A (cervix), MDA-MB-231 (breast)	Not specified in abstract	[3]
4-Carbonyl-2,6-dibenzylidenecyclohexanone	Compound 13r	Various cancer cell lines	Potent antiproliferative activity	[4]
Cyclohexa-2,5-diene-1,4-dione	2-hexyl-5-hydroxycyclohexa-2,5-diene-1,4-dione (V)	Various human tumor cell lines	Prominent cytotoxicity	[5]
Cyclohexa-2,5-diene-1,4-dione	2,5-Dimethoxy-3-hexyl-2,5-cyclohexadiene-1,4-dione (XII)	Various human tumor cell lines	Prominent cytotoxicity	[5]
Cyclohexa-2,5-diene-1,4-dione	2-hydroxy-5-methoxy-3-hexyl-cyclohexa-2,5-diene-1,4-dione (XIII)	Various human tumor cell lines	Prominent cytotoxicity	[5]

Signaling Pathway: Inhibition of STAT3 by 4-Carbonyl-2,6-dibenzylidenecyclohexanone Derivatives

A series of 4-carbonyl-2,6-dibenzylidenecyclohexanone derivatives have been identified as inhibitors of the STAT3 signaling pathway, a key regulator of cancer cell proliferation, survival, and metastasis.[4] The most potent compound, 13r, was found to directly interact with the SH2 domain of STAT3, thereby inhibiting its expression and phosphorylation.[4]



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